

Application Note: Preparation of Antibody-Drug Conjugates using the BS3 Crosslinker

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Compound of Interest

Compound Name: BS3 Crosslinker

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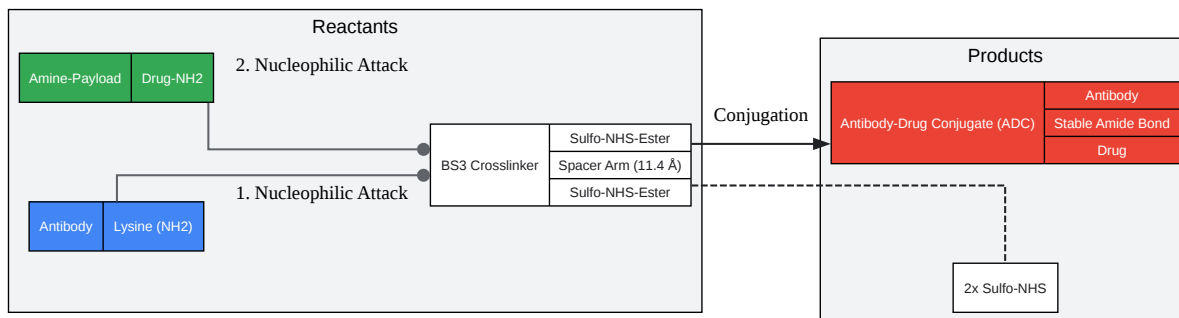
Audience: This document is intended for researchers, scientists, and drug development professionals involved in the creation and characterization of antibody-drug conjugates (ADCs).

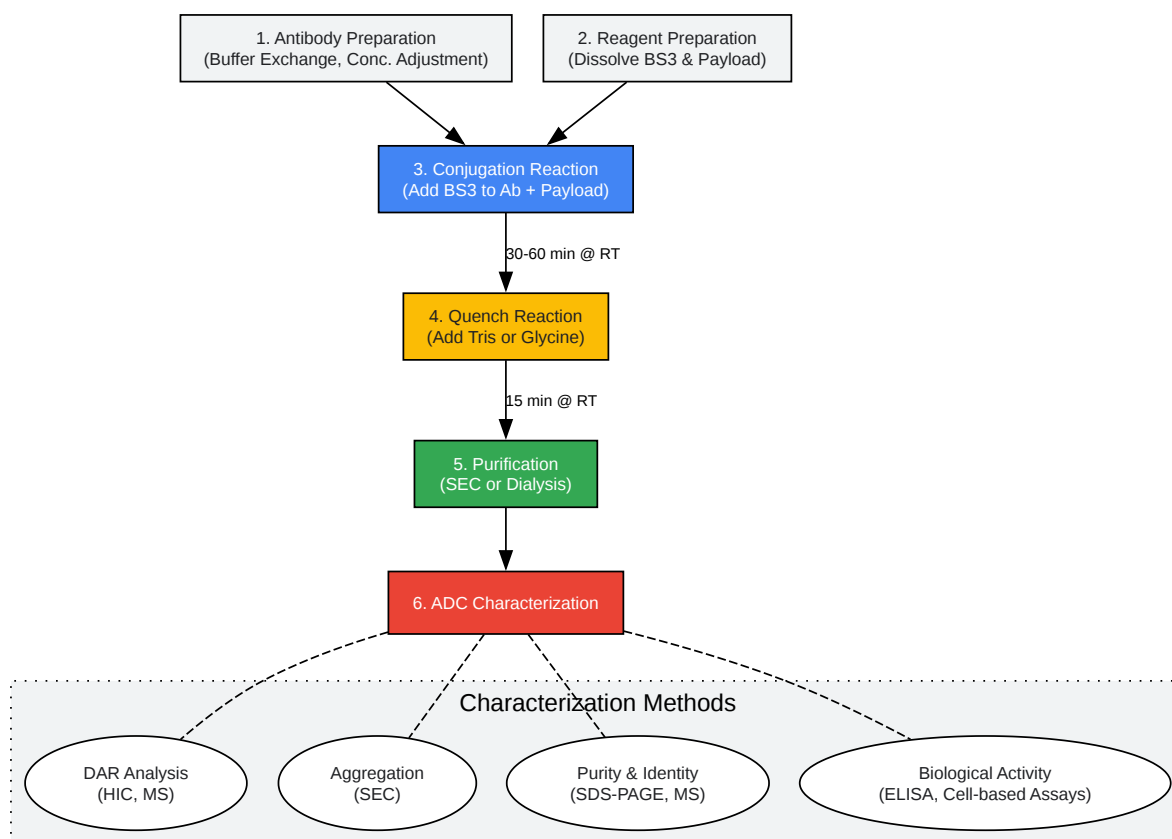
Abstract Antibody-drug conjugates (ADCs) are a rapidly advancing class of biotherapeutics that leverage the specificity of monoclonal antibodies (mAbs) to deliver potent cytotoxic agents directly to target cells, such as cancer cells[1]. The efficacy and safety of an ADC are critically dependent on the properties of its components: the antibody, the cytotoxic payload, and the linker connecting them[2][3]. This note provides a detailed protocol for the preparation of ADCs using Bis(sulfosuccinimidyl) suberate (BS3), a water-soluble, homobifunctional, and non-cleavable crosslinker[4][5][6]. BS3 reacts with primary amines, such as those on lysine residues of an antibody and an amine-functionalized drug, to form stable, irreversible amide bonds[5][7]. This protocol covers the conjugation reaction, purification of the resulting ADC, and key characterization methods.

Principle of BS3 Crosslinking

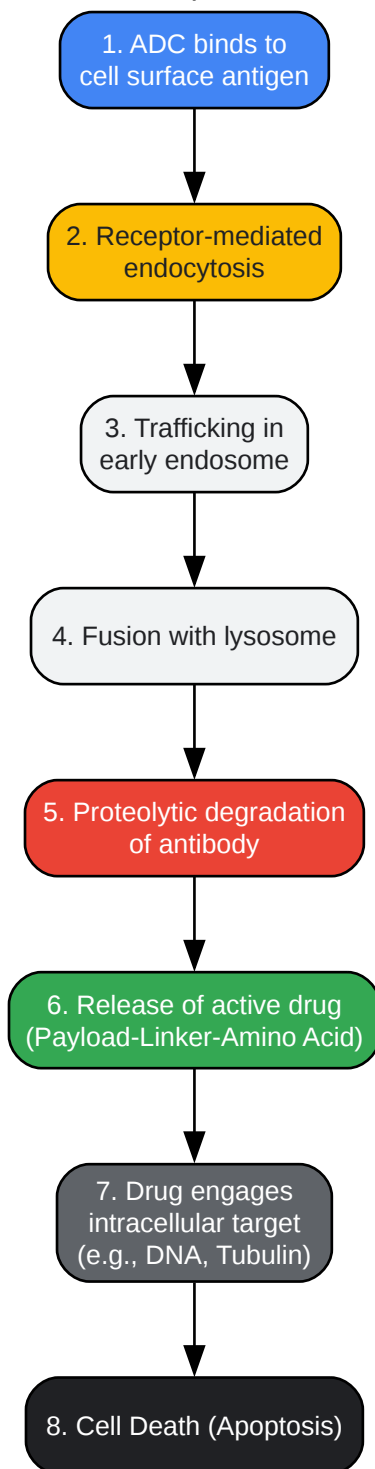
BS3 is a homobifunctional N-hydroxysuccinimide (NHS) ester that covalently links molecules containing primary amines (e.g., the ϵ -amine of lysine residues or the N-terminus of polypeptides)[5]. The reaction proceeds via nucleophilic acyl substitution, where the primary

amine attacks one of the NHS ester groups, forming a stable amide bond and releasing N-hydroxysulfosuccinimide[5]. Its sulfonyl groups confer water solubility, allowing the reaction to be performed in aqueous buffers without organic solvents that could compromise protein structure[5][8]. As BS3 is membrane-impermeable, it is also widely used for crosslinking cell surface proteins[5][7]. In the context of ADC preparation, BS3 can be used to conjugate an amine-containing payload to the lysine residues on the surface of an antibody.





Mechanism of Action (Non-cleavable Linker)

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